

# Storage and handling recommendations for "Tetra(cyanoethoxymethyl) methane".

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## Compound of Interest

Compound Name: *Tetra(Cyanoethoxymethyl)  
Methane*

Cat. No.: *B1683105*

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## Technical Support Center: Tetra(cyanoethoxymethyl) methane

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the storage and handling of **Tetra(cyanoethoxymethyl) methane** (CAS No. 2465-91-0). Below you will find frequently asked questions (FAQs) and troubleshooting advice to ensure the integrity of your experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term and short-term storage conditions for **Tetra(cyanoethoxymethyl) methane**?

A1: For optimal stability, long-term storage of **Tetra(cyanoethoxymethyl) methane** should be at -20°C.[1][2][3] For short-term storage, such as during active use over days or weeks, conditions of 0-4°C are suitable.[2] Always store the compound in a tightly sealed container, protected from light and moisture.[1] Some suppliers suggest that the compound is stable for several weeks at ambient temperature, such as during shipping.[2]

Q2: What solvents are compatible with **Tetra(cyanoethoxymethyl) methane**?

A2: **Tetra(cyanoethoxymethyl) methane** is soluble in dimethyl sulfoxide (DMSO).[2] When conducting reactions, it is advisable to use anhydrous solvents like dimethylformamide (DMF) or DMSO under an inert atmosphere.[1]

Q3: What are the primary applications of this compound?

A3: **Tetra(cyanoethoxymethyl) methane** is a versatile, tetrafunctional molecule used primarily in material science and polymer chemistry.[1] Its structure is ideal for creating branched polymers and functional materials.[1] It also serves as a branched PEG linker and can be used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) for drug development.[2][4]

Q4: What are the main safety hazards associated with **Tetra(cyanoethoxymethyl) methane**?

A4: According to safety data sheets, **Tetra(cyanoethoxymethyl) methane** is classified as hazardous. The signal word "Danger" is used, with hazard statements indicating it is toxic if swallowed (H301), toxic in contact with skin (H311), and toxic if inhaled (H331).[5] It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, in a well-ventilated area or fume hood.[6]

## Troubleshooting Guide

Issue 1: The compound appears discolored or has an unusual odor.

- Possible Cause: This could indicate degradation due to improper storage, such as exposure to light, moisture, or elevated temperatures. The nitrile groups may be susceptible to hydrolysis.
- Solution: Discard the product as it may not be suitable for use. To prevent this, always store the compound in a tightly sealed container at the recommended temperature, protected from light.[1]

Issue 2: Poor solubility in the chosen solvent.

- Possible Cause: The concentration may be too high, or the solvent may not be appropriate or of sufficient purity (e.g., containing water).

- Solution: Confirm the solubility of **Tetra(cyanoethoxymethyl) methane** in your chosen solvent. It is reported to be soluble in DMSO.[2] If using other solvents for reactions, such as DMF, ensure they are anhydrous.[1] Gentle warming or sonication may aid dissolution, but be cautious of potential degradation at elevated temperatures.

Issue 3: Inconsistent or unexpected experimental results.

- Possible Cause: This could be due to the degradation of the compound, leading to lower purity and the presence of impurities. The high purity of this reagent is crucial for reproducible results.[1]
- Solution:
  - Verify the storage conditions and age of the compound. If stored improperly or for an extended period, it may have degraded. The shelf life is stated to be over 3 years if stored properly.[2]
  - Use a fresh vial of the compound and compare the results.
  - If possible, verify the purity of your sample using analytical techniques such as NMR or HPLC before use.

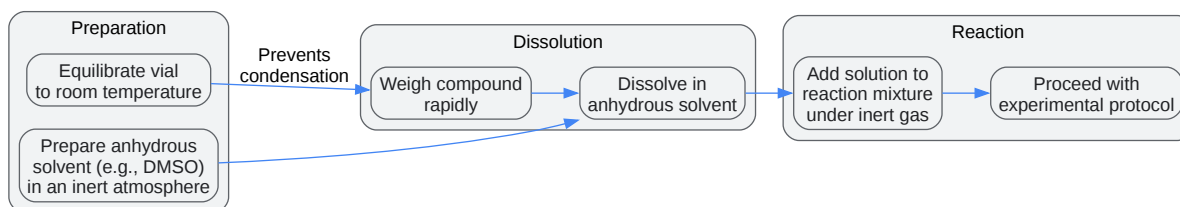
## Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative data for **Tetra(cyanoethoxymethyl) methane**.

Property	Value	Source(s)
CAS Number	2465-91-0	[1][2][3][5][7][8]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> N <sub>4</sub> O <sub>4</sub>	[2][7][8]
Molecular Weight	~348.40 g/mol	[2][7][8]
Melting Point	43.4 - 43.9 °C	
Boiling Point	610.6°C at 760 mmHg	[4]
Purity	≥92% - ≥98% (Varies by supplier)	[2][3][7]
Long-Term Storage	-20°C	[1][2][3]
Short-Term Storage	0 - 4°C	[2]
Shipping Temperature	Ambient	[2][3][7]

## Experimental Protocols & Workflows

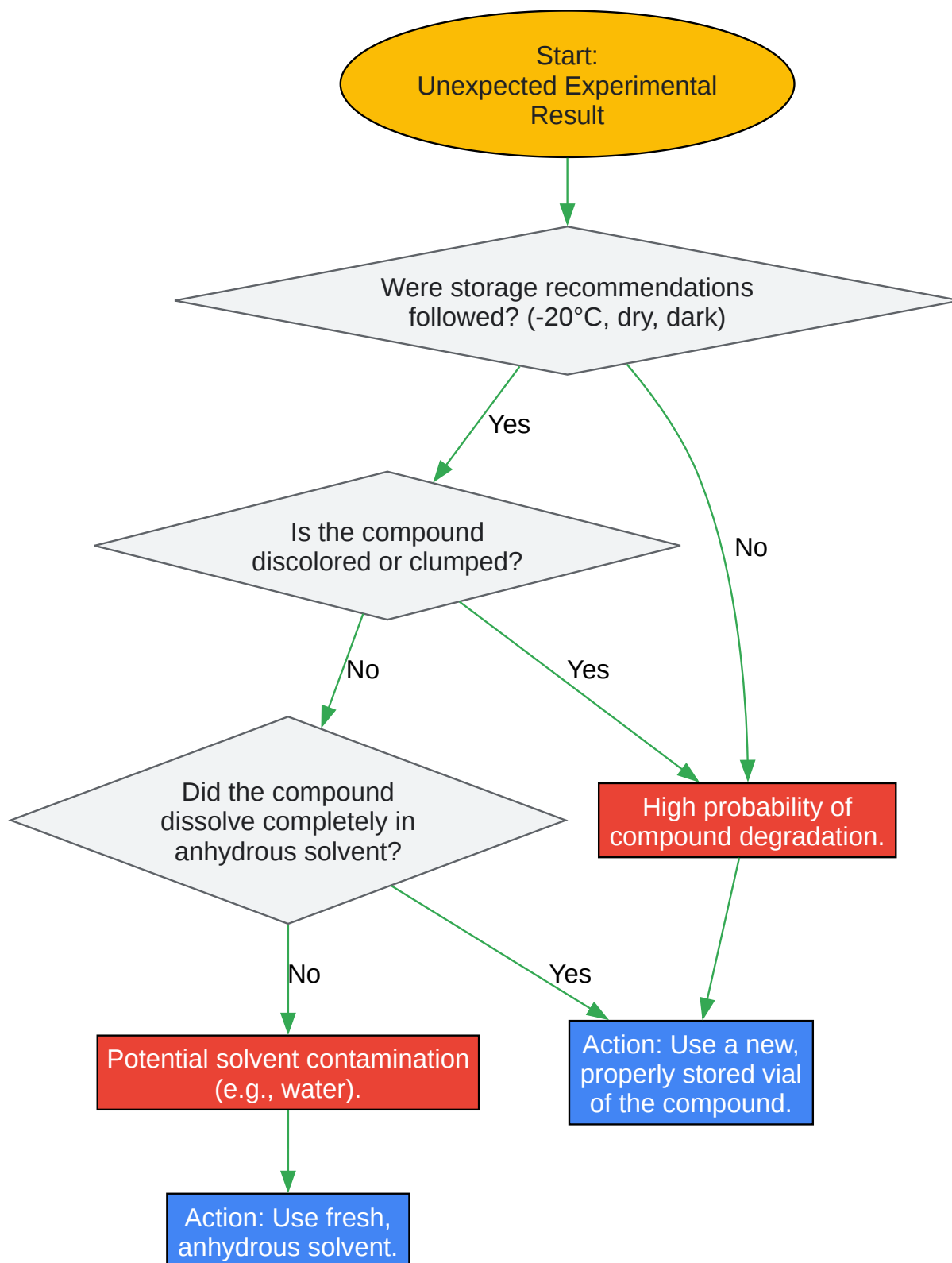
While specific experimental protocols are highly application-dependent, a general workflow for handling and using **Tetra(cyanoethoxymethyl) methane** in a reaction is outlined below.



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Caption: General workflow for handling **Tetra(cyanoethoxymethyl) methane**.

Below is a decision-making diagram to troubleshoot common storage and handling issues.



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Caption: Troubleshooting logic for **Tetra(cyanoethoxymethyl) methane**.

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